

# Safe Disposal of 1-Hexadecanol-d5: A Comprehensive Guide

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## Compound of Interest

Compound Name: 1-Hexadecanol-d5

Cat. No.: B1148599

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides detailed, step-by-step procedures for the safe disposal of **1-Hexadecanol-d5**, ensuring compliance and minimizing risk. While **1-Hexadecanol-d5** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is prudent to handle it as a chemical waste with potential for environmental toxicity.<sup>[1][2]</sup>

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are equipped with the appropriate personal protective equipment (PPE). This includes:

- Safety goggles with side shields to protect against accidental splashes.
- Chemical-resistant gloves to prevent skin contact.
- A lab coat to protect clothing and skin.

Work should be conducted in a well-ventilated area, such as a chemical fume hood, especially if there is a potential for generating dust.<sup>[2]</sup> In the event of a spill, eliminate all sources of ignition in the vicinity. For small spills, carefully sweep the solid material into a designated, labeled container for disposal, taking care to avoid creating dust. For larger spills, follow your institution's established emergency spill response protocol.<sup>[2]</sup>

## Physical and Chemical Properties of 1-Hexadecanol

The following table summarizes key quantitative data for 1-Hexadecanol, the non-deuterated analogue of **1-Hexadecanol-d5**. These properties are important for understanding its behavior and handling requirements.

Property	Value
Melting Point	47 - 50 °C / 116.6 - 122 °F[3]
Boiling Point	344 °C / 651.2 °F @ 760 mmHg[3]
Flash Point	> 157 °C / > 314.6 °F[3]
Density	0.818 g/cm <sup>3</sup> at 20 °C[4]
Water Solubility	Insoluble[4]
Oral LD50 (rat)	5,000 mg/kg[4]

## Step-by-Step Disposal Procedure

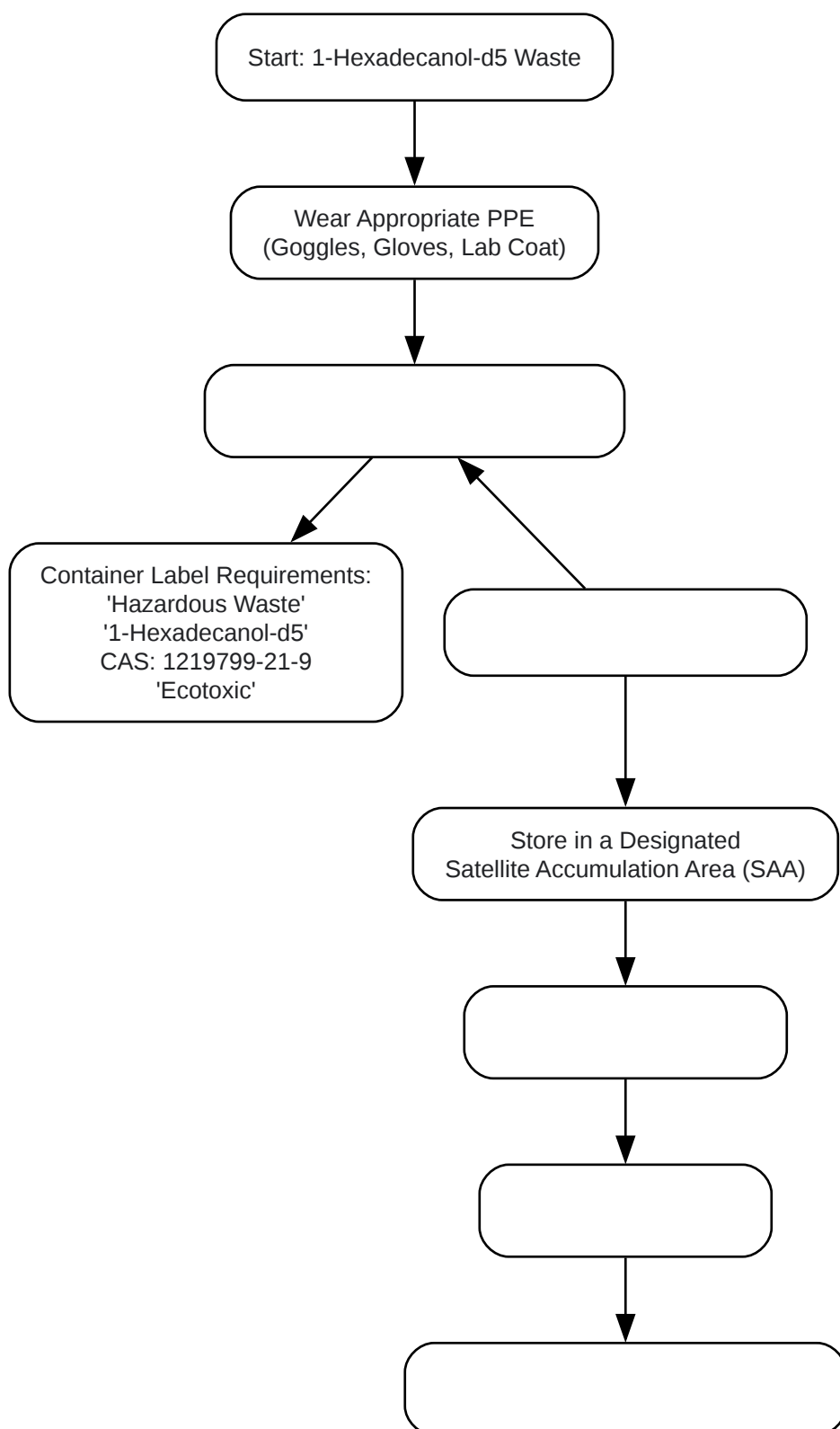
The disposal of **1-Hexadecanol-d5** should be managed through your institution's Environmental Health and Safety (EHS) department and in accordance with local, state, and federal regulations.[2][5]

- Waste Collection:
  - Place solid **1-Hexadecanol-d5** waste into a clean, dry, and chemically compatible container that has a secure, tight-fitting lid.
  - The container must be in good condition and free of leaks.
  - Ensure there is at least one inch of headspace in the container to accommodate any potential expansion.[2]
- Labeling:
  - Clearly label the waste container with the words "Hazardous Waste".

- The label must include the full chemical name: "**1-Hexadecanol-d5**".
- Include the CAS number: 1219799-21-9.[1]
- Indicate the potential hazards, for instance, "Ecotoxic".[2]
- Storage:
  - Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA).
  - The SAA should be located at or near the point of generation and be under the control of laboratory personnel.[2]
  - Keep the container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and strong acids.[3]
- Disposal Request:
  - Once the waste container is full or ready for disposal, submit a chemical waste pickup request to your institution's EHS department.
  - Do not attempt to transport the chemical waste off-site yourself. All disposal must be conducted by trained and authorized personnel.[2]
- Final Disposal Method:
  - The ultimate disposal will be handled by a licensed waste management facility.
  - Approved disposal methods for this type of chemical waste may include incineration in an approved facility.[5]

## Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **1-Hexadecanol-d5**.



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Caption: Logical workflow for the proper disposal of **1-Hexadecanol-d5**.

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